

Epinortrachelogenin and Related Lignan Compounds: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Epinortrachelogenin*

Cat. No.: B173384

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Introduction

Lignans are a diverse class of polyphenolic compounds found in a wide variety of plants, formed by the dimerization of two phenylpropanoid units. They have garnered significant interest in the scientific community due to their broad spectrum of biological activities, including antioxidant, anti-inflammatory, and anticancer properties. This technical guide provides an in-depth overview of **epinortrachelogenin** and related lignan compounds, focusing on their chemical properties, biological activities, and underlying mechanisms of action. Due to the limited availability of specific data for **epinortrachelogenin**, this guide incorporates data from the closely related lignan, nortrachelogenin, and other relevant lignan compounds to provide a comprehensive understanding of this compound class. **Epinortrachelogenin** is a natural lignan found in plants of the *Daphne* genus.

Chemical and Physical Properties

Epinortrachelogenin is a lignan with the chemical formula $C_{20}H_{22}O_7$ and a molecular weight of 374.38 g/mol.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ O ₇	[1] [2]
Molecular Weight	374.38 g/mol	[2] [3]
Melting Point	170-172 °C	[2] [3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Biological Activities and Quantitative Data

While specific quantitative data for the biological activities of **epinortrachelogenin** are not readily available in the public domain, studies on the closely related lignan, nortrachelogenin, and other lignans from the Wikstroemia and Daphne genera provide valuable insights into its potential therapeutic effects.

Anti-inflammatory Activity

Nortrachelogenin has demonstrated significant anti-inflammatory properties both in vitro and in vivo. A study on murine J774 macrophages and a carrageenan-induced paw edema model in mice revealed its ability to inhibit key inflammatory mediators.

Table 1: Anti-inflammatory Activity of Nortrachelogenin and Related Lignans

Compound	Assay	Model System	Parameter Measured	IC ₅₀	Source
Nortrachelogenin	Carageenan-induced paw edema	Mice	Paw inflammation	Reduction in swelling	[4]
Nortrachelogenin	LPS-stimulated macrophages	J774 murine macrophages	Nitric Oxide (NO) production	Inhibition	[4]
Nortrachelogenin	LPS-stimulated macrophages	J774 murine macrophages	Prostaglandin E ₂ (PGE ₂) production	Inhibition	[4]
Nortrachelogenin	LPS-stimulated macrophages	J774 murine macrophages	Interleukin-6 (IL-6) production	Inhibition	[4]
Nortrachelogenin	LPS-stimulated macrophages	J774 murine macrophages	Monocyte Chemoattractant Protein-1 (MCP-1) production	Inhibition	[4]
bis-5,5-nortrachelogenin	LPS- and IFN- γ -activated macrophages	RAW 264.7 murine macrophages	Nitric Oxide (NO) production	IC ₅₀ = 48.6 μ M	[5]
Lirioresinol B	LPS- and IFN- γ -activated macrophages	RAW 264.7 murine macrophages	Nitric Oxide (NO) production	IC ₅₀ = 53.5 μ M	[5]

Cytotoxic Activity

Several lignans isolated from plants of the *Daphne* genus, where **epinortrachelogenin** is found, have exhibited cytotoxic activity against various cancer cell lines.

Table 2: Cytotoxic Activity of Lignans from Daphne Species

Compound	Cancer Cell Line	Assay	IC ₅₀ (μM)	Source
Daphnelignan C	HL-60 (Human promyelocytic leukemia)	MTT	>40	[6]
Daphnelignan C	Hep-G2 (Human liver cancer)	MTT	>40	[6]
Daphnelignan C	KB (Human oral cancer)	MTT	>40	[6]
Daphnelignan C	MDA-MB-231 (Human breast cancer)	MTT	>40	[6]
Genkwadane J	K562 (Human chronic myelogenous leukemia)	MTT	6.58	[2]
Yuanhuahine	K562 (Human chronic myelogenous leukemia)	MTT	5.33	[2]
Lignans (compounds 7-10) from Daphne genkwa	BV-2 microglial cells (LPS-induced)	NO production	5.8 - 10.2	[7]

Antioxidant Activity

Lignans are generally known for their antioxidant properties. The antioxidant capacity of lignans can be evaluated using various in vitro assays.

Table 3: Antioxidant Activity of a Related Lignan

Compound	Assay	IC ₅₀ (μM)	Source
Lirioresinol B	DPPH radical scavenging	19.5	[5]

Experimental Protocols

This section details the methodologies for the key experiments cited in this guide.

Cytotoxicity Assay (MTT Assay)

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity.

Protocol:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5×10^3 to 1×10^4 cells/well and incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Treat the cells with various concentrations of the test compound (e.g., **Epinortrachelogenin**) and incubate for a specified period (e.g., 24, 48, or 72 hours). Include a vehicle control (e.g., DMSO) and a positive control.
- MTT Addition: After the incubation period, add 20 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Anti-inflammatory Assay (Nitric Oxide Production in Macrophages)

This assay measures the ability of a compound to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophages.

Protocol:

- Cell Seeding: Seed RAW 264.7 macrophages in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours.
- Compound Treatment: Pre-treat the cells with various concentrations of the test compound for 1 hour.
- LPS Stimulation: Stimulate the cells with LPS (1 μ g/mL) and incubate for 24 hours.
- Nitrite Measurement (Griess Assay):
 - Collect 50 μ L of the cell culture supernatant from each well.
 - Add 50 μ L of Griess Reagent A (1% sulfanilamide in 5% phosphoric acid) and incubate for 10 minutes at room temperature, protected from light.
 - Add 50 μ L of Griess Reagent B (0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water) and incubate for another 10 minutes at room temperature, protected from light.
- Absorbance Measurement: Measure the absorbance at 540 nm.
- Data Analysis: Generate a standard curve using known concentrations of sodium nitrite. Calculate the concentration of nitrite in the samples and determine the percentage of inhibition of NO production.

Antioxidant Assay (DPPH Radical Scavenging Assay)

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a common method to evaluate the free radical scavenging activity of a compound.

Protocol:

- Sample Preparation: Prepare different concentrations of the test compound in a suitable solvent (e.g., methanol).

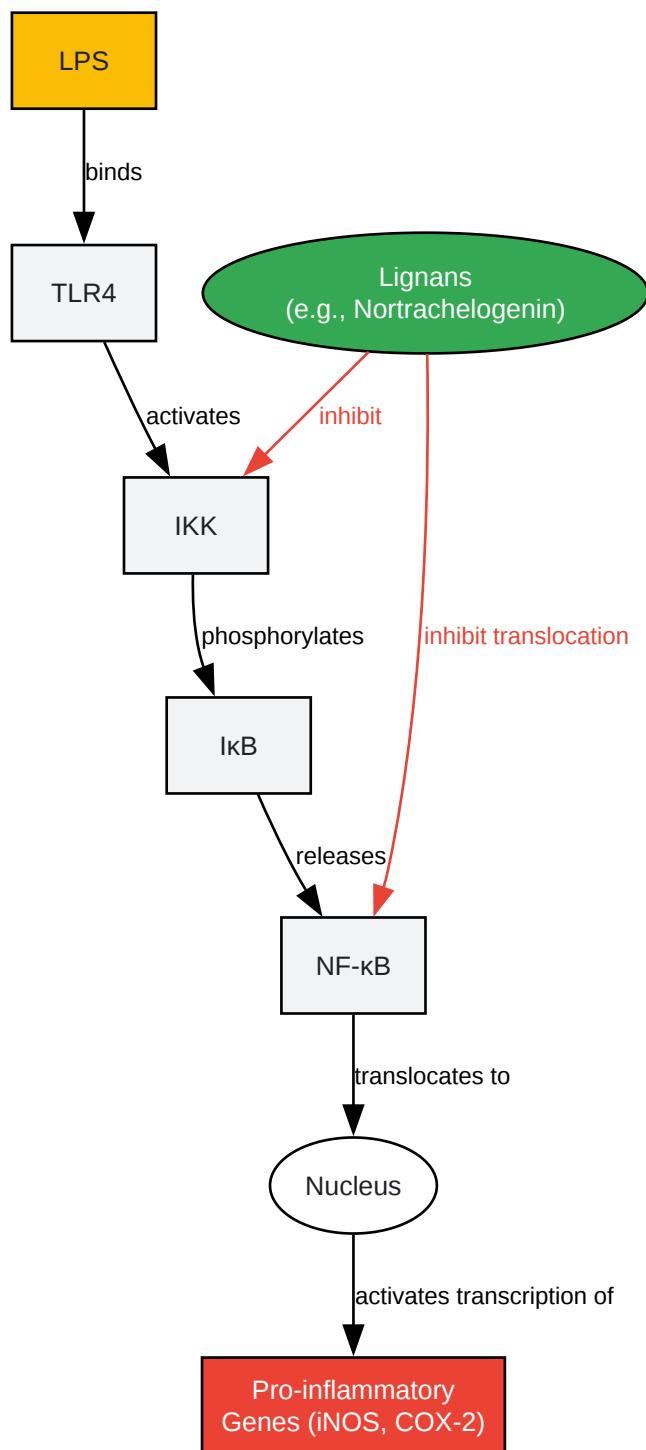
- Reaction Mixture: In a 96-well plate, add 100 μ L of the test compound solution to 100 μ L of a 0.2 mM DPPH solution in methanol.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Absorbance Measurement: Measure the absorbance at 517 nm.
- Data Analysis: Calculate the percentage of DPPH radical scavenging activity using the formula: % Scavenging = $[(A_{control} - A_{sample}) / A_{control}] * 100$ where $A_{control}$ is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance of the sample with the DPPH solution. Determine the EC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH radicals).

Signaling Pathways and Mechanisms of Action

The precise molecular mechanisms of **epinortrachelogenin** are not yet elucidated. However, studies on related lignans suggest potential involvement in key signaling pathways that regulate inflammation, cell proliferation, and apoptosis.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a crucial regulator of the inflammatory response. Many anti-inflammatory natural products exert their effects by inhibiting this pathway. Lignans have been shown to inhibit the activation of NF- κ B, thereby downregulating the expression of pro-inflammatory genes such as iNOS and COX-2. The inhibitory effect of nortrachelogenin on iNOS protein expression, without affecting its mRNA levels, suggests a post-transcriptional mechanism of action, which could involve the regulation of protein stability or translation.^[4]

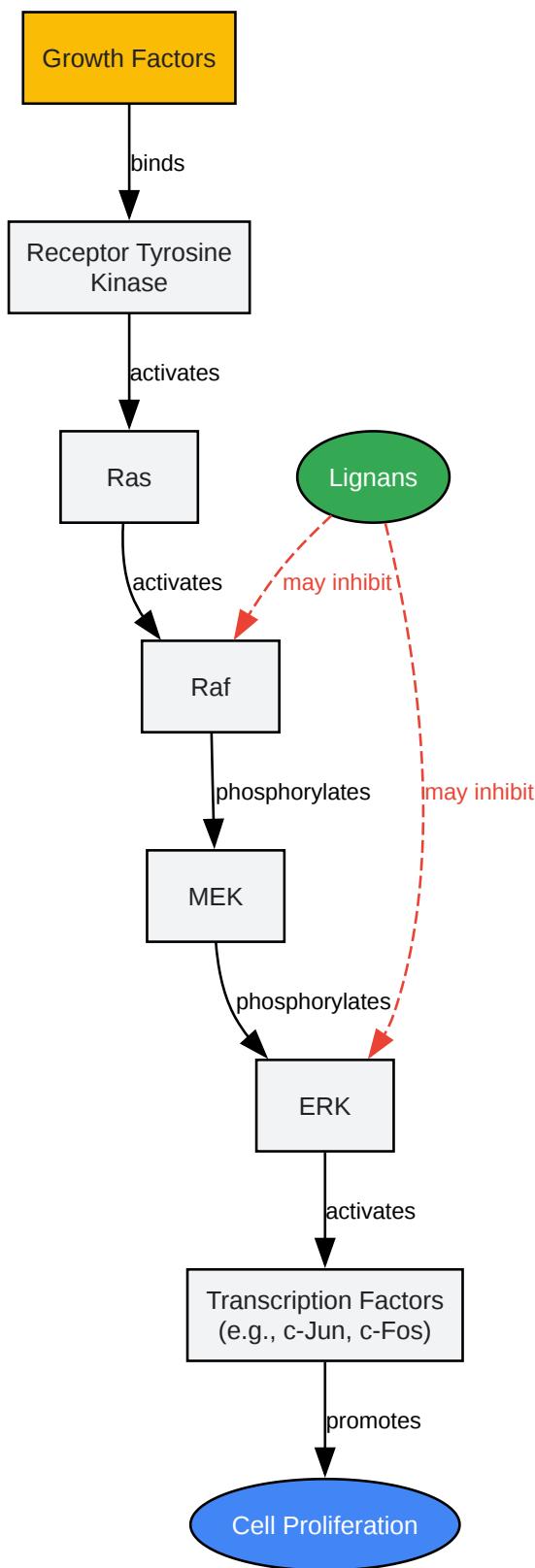


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Caption: Putative inhibition of the NF-κB signaling pathway by lignans.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is another critical signaling cascade involved in cell proliferation, differentiation, and apoptosis. It is often dysregulated in cancer. Some lignans have been found to modulate MAPK signaling, which could contribute to their anticancer effects. The exact influence of **epinortrachelogenin** on this pathway requires further investigation.

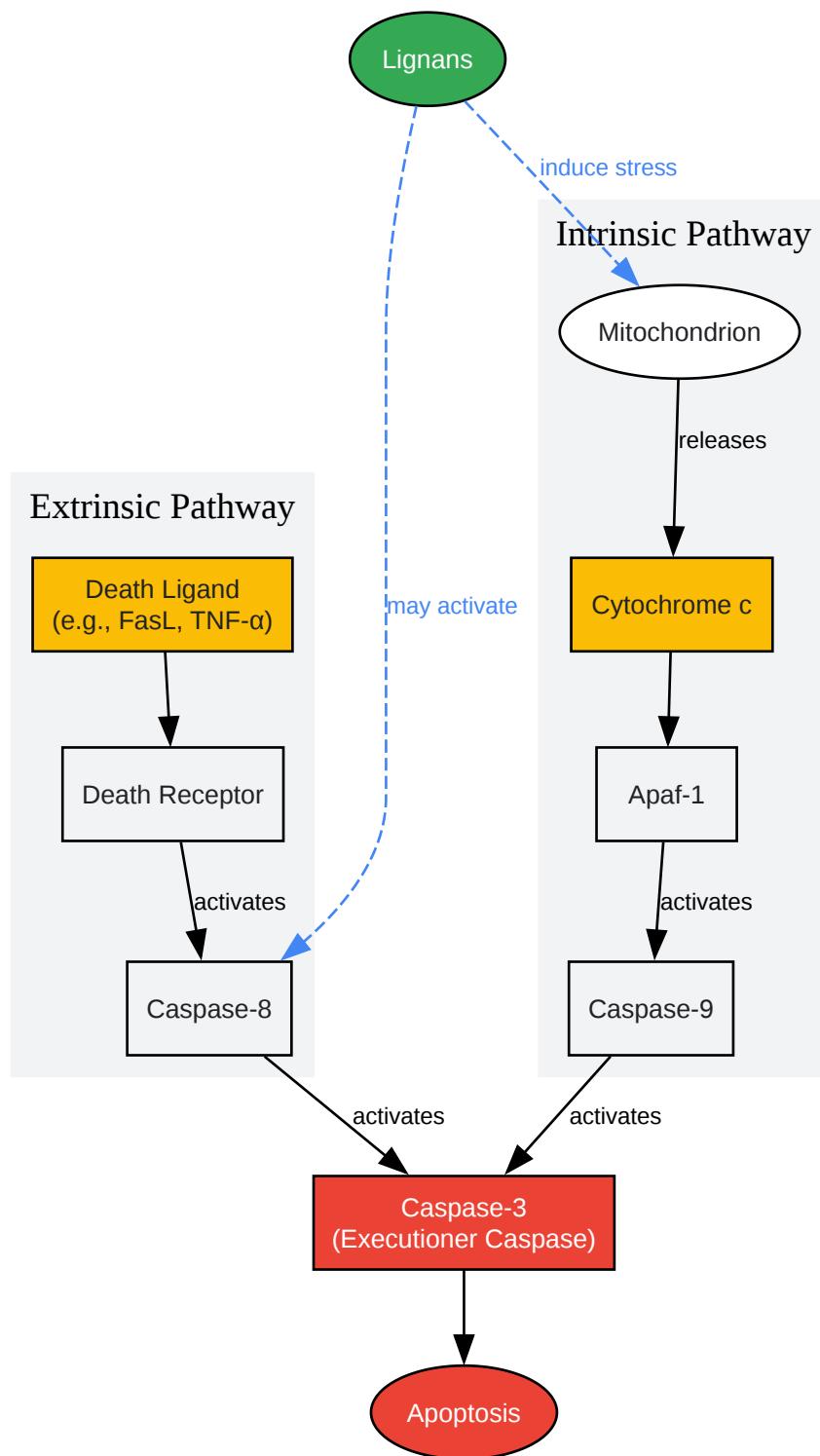


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Caption: Potential modulation of the MAPK signaling pathway by lignans.

Apoptosis Signaling

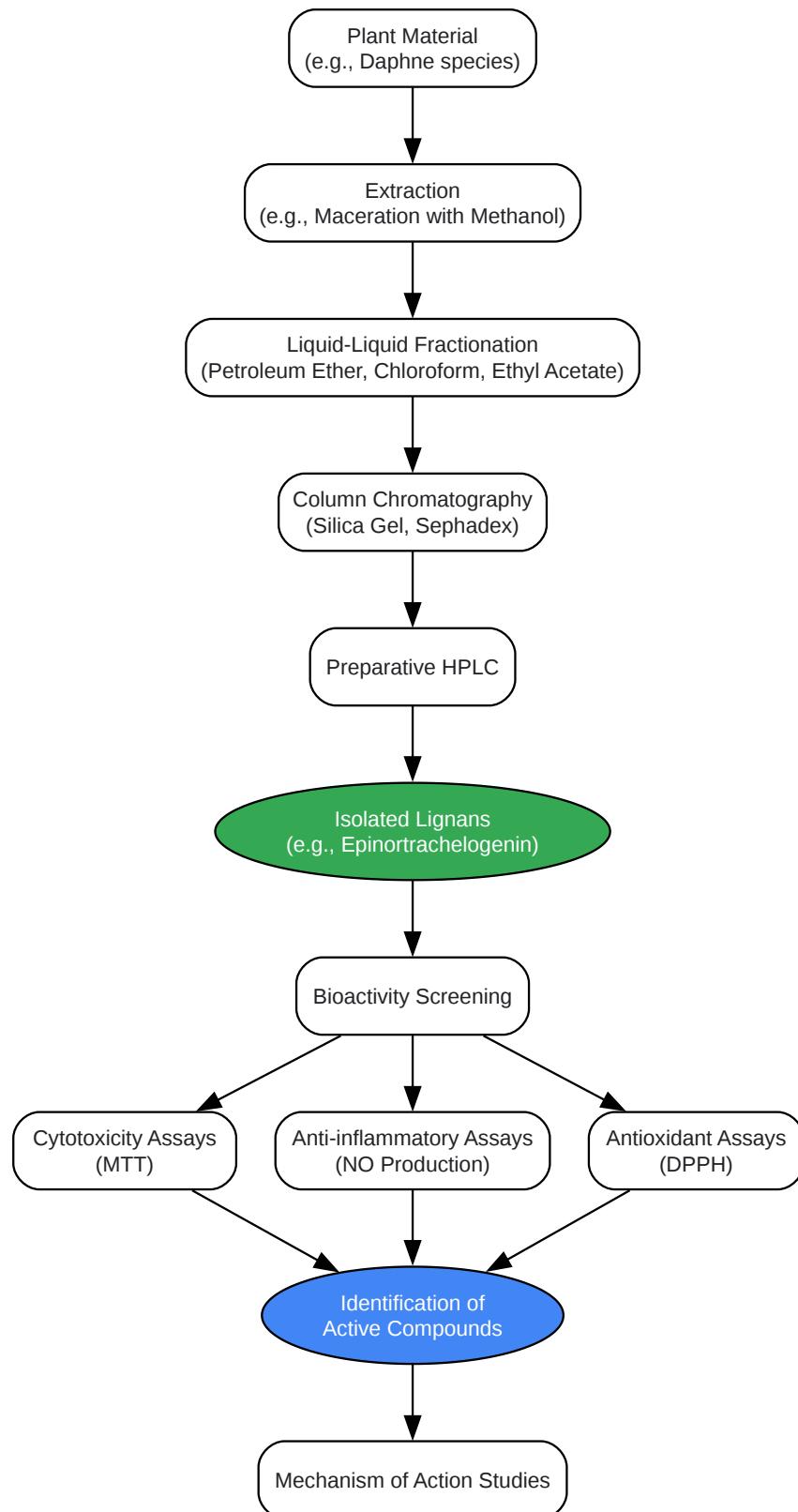
Apoptosis, or programmed cell death, is a vital process for removing damaged or unwanted cells. Many anticancer agents function by inducing apoptosis in cancer cells. Lignans can trigger apoptosis through various mechanisms, including the activation of caspases and modulation of the Bcl-2 family of proteins.

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Caption: General overview of apoptosis signaling pathways potentially affected by lignans.

Experimental Workflows

Workflow for Lignan Isolation and Bioactivity Screening



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Caption: General workflow for the isolation and bioactivity screening of lignans.

Conclusion

Epinortrachelogenin and its related lignan compounds represent a promising area of research for the development of new therapeutic agents. While specific data on **epinortrachelogenin** remains limited, the information available for closely related compounds, such as nortrachelogenin, highlights their potential as anti-inflammatory and cytotoxic agents. Further research is warranted to fully elucidate the pharmacological profile and mechanisms of action of **epinortrachelogenin**. This guide provides a foundational framework for researchers to design and execute studies aimed at unlocking the therapeutic potential of this intriguing class of natural products.

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